



Application Notes and Protocols for the Lithic Analysis of a Quina Assemblage

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed protocol for the systematic analysis of a Quina lithic assemblage. Quina assemblages, a variant of the Mousterian industry, are characterized by a specific technological system for producing thick, wide flakes, which were often transformed into distinctive side scrapers with "écailleuse scalariforme" or Quina retouch.[1][2] This protocol outlines a comprehensive approach, from initial artifact processing to in-depth technological and typological analysis, ensuring standardized data collection for comparative studies. The methodology emphasizes a holistic understanding of the chaîne opératoire, from raw material procurement to tool production, use, and discard.

Experimental Protocols

- Cleaning and Labeling:
 - Gently clean all lithic artifacts with soft brushes and deionized water to remove adhering sediments. Avoid harsh brushing that could damage use-wear traces.
 - Allow artifacts to air dry completely.
 - Label each artifact with a unique identification number using archival quality ink and a protective coating.



Database Entry:

- Create a digital database (e.g., using Microsoft Excel, Access, or a dedicated archaeological database software).
- For each artifact, record the unique ID, provenience information (site, excavation unit, layer, and coordinates), and any relevant contextual notes.

The technological analysis is designed to reconstruct the entire reduction sequence (chaîne opératoire) present in the assemblage. This involves the separate but interconnected analysis of cores, debitage (flakes and debris), and retouched tools.

2.2.1. Core Analysis

Cores are the parent material from which flakes are detached and provide crucial information about the knapping methods employed.

Protocol:

- Classify each core according to its reduction strategy (e.g., discoidal, Levallois, or specific Quina methods). Quina core reduction often involves a system of double alternation in the exploitation of core faces.[3]
- Record the raw material type and its condition.
- Measure the maximum length, width, and thickness of the core in millimeters.
- Count the number of striking platforms and the number of flake removal scars.
- Estimate the percentage of remaining cortex on the core surface.
- Note the presence of any core preparation or rejuvenation flakes.

2.2.2. Debitage Analysis

Debitage, the unmodified products of knapping, constitutes the majority of most lithic assemblages and is fundamental to understanding the reduction sequence.



Protocol:

- Separate the debitage into complete flakes, broken flakes, and non-orientable fragments (debris).
- For each complete flake, record the attributes listed in Table 2.
- For broken flakes, record as many attributes as possible.
- For debris, record the total count and weight per provenience unit.

2.2.3. Retouched Tool Analysis

Retouched tools, particularly the characteristic Quina scrapers, are the end products of the reduction sequence and provide insights into the intended function of the lithic technology.

· Protocol:

- Classify each tool according to a standardized typological system, such as that developed by François Bordes for the Mousterian.[1]
- Record the blank type on which the tool was made (e.g., cortical flake, non-cortical flake, Levallois flake).
- For each retouched edge, record the attributes listed in Table 3.
- Pay special attention to the characteristics of Quina retouch, which is typically steep, invasive, and scalariform.

Use-wear analysis can provide direct evidence of tool function.

Protocol:

- Select a sample of well-preserved tools for analysis.
- Clean the selected tools in an ultrasonic bath with a mild detergent to remove any contaminants.



- Examine the tool edges under a stereomicroscope and a metallurgical microscope at various magnifications (50x to 500x) to identify micro-polishes, striations, and edge damage indicative of use.
- Document the location, orientation, and characteristics of the identified use-wear traces.

Data Presentation

Attribute	Description	Data Type
Core ID	Unique identifier for the core	Alphanumeric
Raw Material	Type of stone (e.g., flint, chert, quartzite)	Text
Core Type	Classification of the core reduction strategy	Text
Length (mm)	Maximum dimension of the core	Integer
Width (mm)	Maximum dimension perpendicular to length	Integer
Thickness (mm)	Maximum dimension perpendicular to length and width	Integer
Weight (g)	Weight of the core in grams	Decimal
Number of Platforms	Count of distinct striking platforms	Integer
Number of Scars	Count of flake removal scars	Integer
Cortex (%)	Estimated percentage of cortex on the surface	Integer
Condition	Presence of burning, patination, or breakage	Text



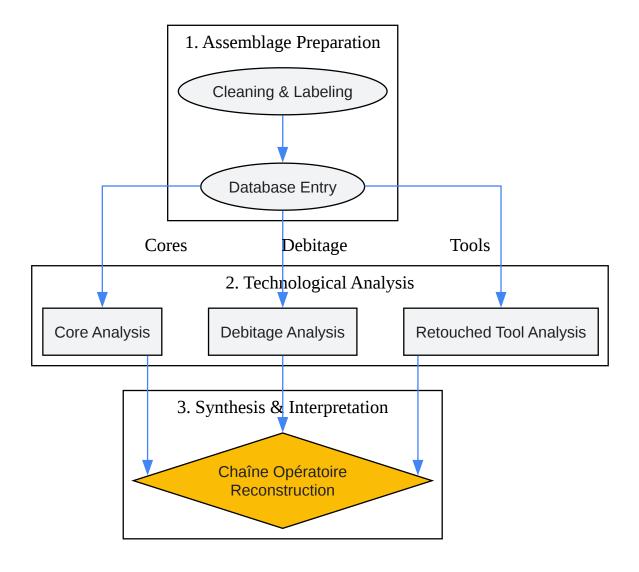
Attribute	Description	Data Type
Flake ID	Unique identifier for the flake	Alphanumeric
Raw Material	Type of stone	Text
Blank Type	Presence and amount of cortex (Primary, Secondary, Tertiary)	Text
Length (mm)	Measured along the axis of percussion	Integer
Width (mm)	Maximum dimension perpendicular to length	Integer
Thickness (mm)	Maximum dimension at the point of percussion	Integer
Platform Type	Cortical, plain, dihedral, facetted	Text
Platform Width (mm)	Width of the striking platform	Integer
Platform Thickness (mm)	Thickness of the striking platform	Integer
Bulb of Percussion	Presence and prominence	Text
Dorsal Scar Pattern	Unidirectional, bidirectional, centripetal, etc.	Text
Termination Type	Feather, hinge, step, plunging	Text



Attribute	Description	Data Type
Tool ID	Unique identifier for the tool	Alphanumeric
Typological Class	Bordesian type (e.g., single convex side scraper, transverse scraper)	Text
Blank Type	The type of flake the tool is made on	Text
Length (mm)	Maximum dimension of the tool	Integer
Width (mm)	Maximum dimension perpendicular to length	Integer
Thickness (mm)	Maximum dimension of the tool	Integer
Retouch Type	Quina, semi-Quina, abrupt, semi-abrupt, etc.	Text
Retouch Location	Dorsal, ventral, alternating, alternate	Text
Retouched Edge Shape	Straight, convex, concave	Text
Retouched Edge Angle (°)	Angle of the retouched edge	Integer
Length of Retouched Edge (mm)	The length of the modified edge	Integer

Mandatory Visualization

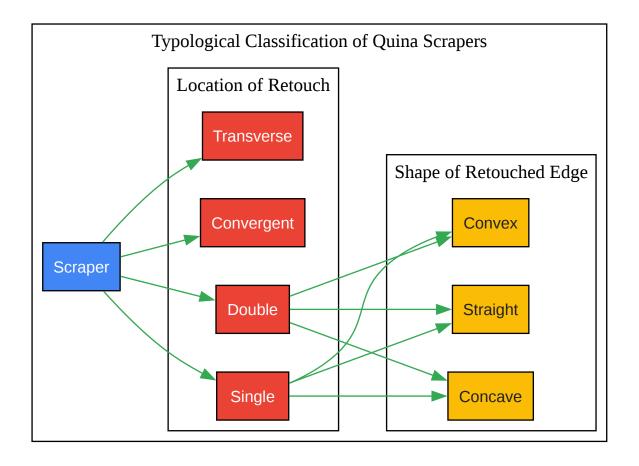




Click to download full resolution via product page

Caption: Overall workflow for the lithic analysis of a Quina assemblage.





Click to download full resolution via product page

Caption: Logical relationships in the typological classification of Quina scrapers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. The Middle Paleolithic (Chapter 4) Stone Tools in the Paleolithic and Neolithic Near East [cambridge.org]
- 2. Introduction to Ancient Stone Debitage [thoughtco.com]
- 3. journals.uchicago.edu [journals.uchicago.edu]







To cite this document: BenchChem. [Application Notes and Protocols for the Lithic Analysis
of a Quina Assemblage]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b1359822#lithic-analysis-protocol-for-a-quina-assemblage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com